Application Notes and Protocols for Intraperitoneal Injection of Cgp 36742 in Mice

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Compound of Interest

Compound Name:	*Cgp 36742*
CAS No.:	*145537-81-1*
Cat. No.:	*B124387*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Cgp 36742, also known as SGS-742, is a selective and orally active antagonist of the GABA-B receptor. As a blood-brain barrier penetrant, it has been investigated for its potential therapeutic effects on the central nervous system, including antidepressant-like and cognitive-enhancing properties.[1] These application notes provide a detailed protocol for the intraperitoneal (IP) injection of **Cgp 36742** in mice for in vivo studies.

Mechanism of Action

Cgp 36742 functions by blocking GABA-B receptors, which are metabotropic receptors for gamma-aminobutyric acid (GABA), the primary inhibitory neurotransmitter in the mammalian central nervous system. Blockade of these receptors can modulate downstream signaling pathways and influence the release of other neurotransmitters. In vitro and in vivo studies have suggested that **Cgp 36742** can increase the release of somatostatin, glutamate, and GABA.[2]

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Signaling Pathway Diagram

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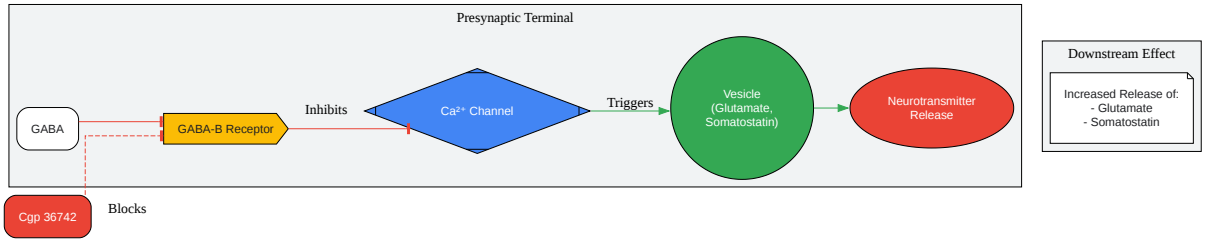

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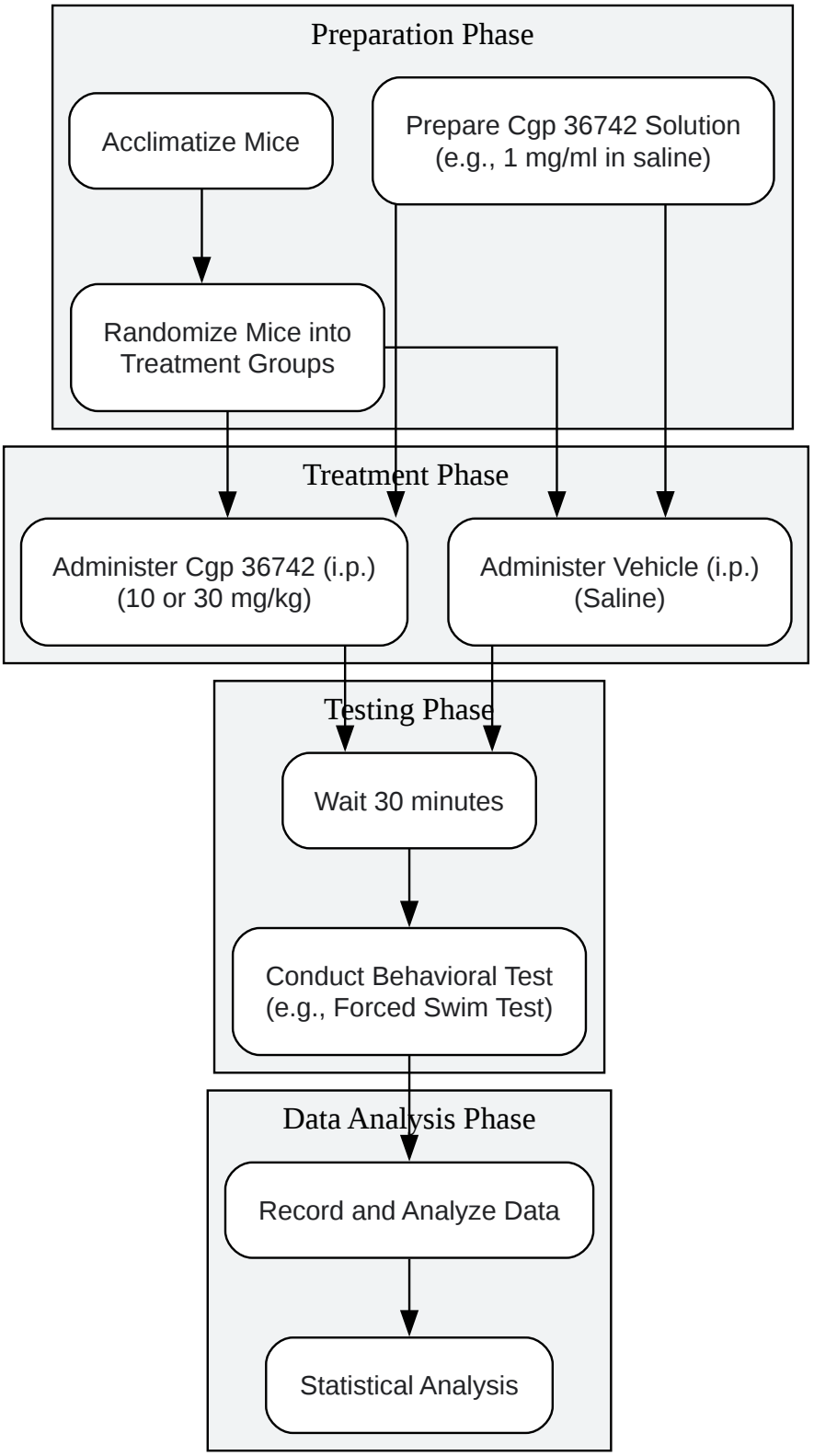

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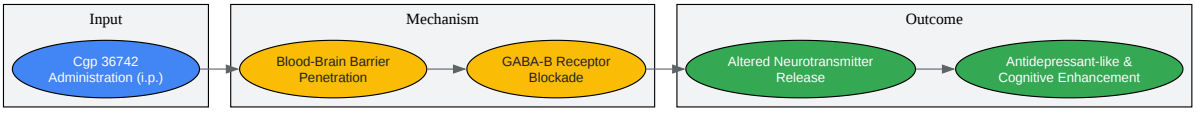

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. GABA(B) receptor antagonist CGP-36742 enhances somatostatin release in the rat hippocampus in vivo and in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
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